

A comparative review of the environmental safety of Dimethametryn and Prometryn.

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Compound of Interest

Compound Name: *Dimethametryn*

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A Comparative Environmental Safety Review: Dimethametryn vs. Prometryn

A comprehensive analysis of the environmental safety profiles of the triazine herbicides, **Dimethametryn** and Prometryn, reveals significant data gaps for **Dimethametryn**, hindering a direct quantitative comparison. While extensive research details the ecotoxicological impact and environmental fate of Prometryn, publicly available quantitative data for **Dimethametryn** is scarce. This review summarizes the available information, highlighting the disparities in data and underscoring the need for further research on **Dimethametryn**.

Executive Summary

Prometryn, a widely used herbicide, is characterized as moderately persistent in soil and potentially persistent in water. It exhibits moderate toxicity to fish and slight to moderate toxicity to aquatic invertebrates. In contrast, **Dimethametryn** is generally described as persistent in soil and moderately toxic to aquatic organisms; however, specific quantitative data to support a detailed comparative risk assessment are not readily available in the public domain. Both herbicides are known to inhibit photosynthesis in susceptible plant species.

Data on Environmental Fate

The environmental fate of a pesticide encompasses its persistence, mobility, and transformation in various environmental compartments such as soil and water.

Table 1: Comparison of Environmental Fate Parameters

Parameter	Dimethametryn	Prometryn
Soil Half-Life (DT50)	Data not available. Described as "persistent" [1] .	30 to 90 days (field) [1] . Can persist for 12 to 18 months with repeated applications [1] .
Aqueous Hydrolysis	Not susceptible to hydrolysis [1] .	Stable to hydrolysis over 28 days in slightly acidic to slightly alkaline conditions [1] .
Mobility in Soil	Described as "slightly mobile" and not expected to leach to groundwater [1] .	Weakly bound to most soils, but adsorbs more strongly to soils with higher clay and organic matter content. Generally remains in the top 12 inches of soil [1] .
Bioaccumulation Potential	Data not available.	Low potential for bioaccumulation, with observed concentrations in fish being 9 to 10 times the ambient water concentration [1] .

Ecotoxicity Data

Ecotoxicity data provides insight into the potential adverse effects of a substance on non-target organisms in the environment. The most common measures are the lethal concentration (LC50) for 50% of a test population and the effective concentration (EC50) that causes a specific sublethal effect in 50% of a test population.

Table 2: Acute Ecotoxicity of **Dimethametryn** and Prometryn

Organism	Test Duration	Endpoint	Dimethametryn	Prometryn
Fish				
Rainbow Trout (<i>Oncorhynchus mykiss</i>)	96 hours	LC50	Moderately toxic (quantitative data not available)[1]	2.5 - 2.9 mg/L[1]
Bluegill Sunfish (<i>Lepomis macrochirus</i>)	96 hours	LC50	Data not available	10.0 mg/L[1]
Goldfish (<i>Carassius auratus</i>)	96 hours	LC50	Data not available	3.5 mg/L[1]
Carp (<i>Cyprinus carpio</i>)	96 hours	LC50	Data not available	8.0 mg/L[1]
Aquatic Invertebrates				
Daphnia sp.	48 hours	EC50	Moderately toxic (quantitative data not available)[1]	18.9 mg/L[1]
Algae	72 hours	EC50	Data not available	Data not available in the provided search results.
Birds				
Bobwhite Quail	Acute Oral	LD50	Data not available	>2150 mg/kg[1]
Mallard Duck	Acute Oral	LD50	Data not available	>4640 mg/kg[1]
Bees	Acute Contact	LD50	Moderately toxic (quantitative data not available)[1]	>99 µg/bee [1]

Earthworms	48 hours	LC50	Data not available	153 mg/kg [1]
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Experimental Protocols

Standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD), are followed to ensure the reliability and comparability of ecotoxicity and environmental fate data.

Acute Toxicity Testing

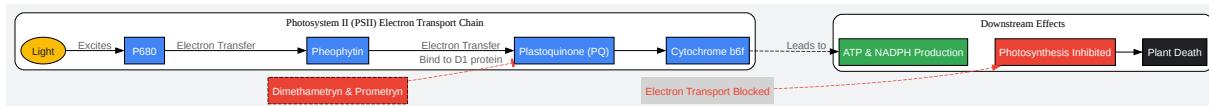
- Fish Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period. Fish are exposed to a range of concentrations of the test substance, and mortality is observed at 24, 48, 72, and 96 hours[\[2\]](#) [\[3\]](#)[\[4\]](#).
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity to Daphnia magna. Young daphnids are exposed to the test substance for 48 hours, and the concentration that immobilizes 50% of the daphnids (EC50) is determined[\[5\]](#)[\[6\]](#)[\[7\]](#).
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test evaluates the effect of a substance on the growth of algae. Algal cultures are exposed to various concentrations of the test substance over 72 hours, and the inhibition of growth is measured to determine the EC50[\[8\]](#)[\[9\]](#).

Environmental Fate Testing

- Aerobic and Anaerobic Transformation in Soil (OECD 307): This guideline is used to determine the rate and route of degradation of a substance in soil under both aerobic and anaerobic conditions. The time it takes for 50% of the substance to degrade (DT50) is a key endpoint of this study. The test involves treating soil with the substance and incubating it under controlled conditions, with periodic analysis of the remaining substance and its transformation products[\[10\]](#)[\[11\]](#)[\[12\]](#).

Signaling Pathways and Experimental Workflows

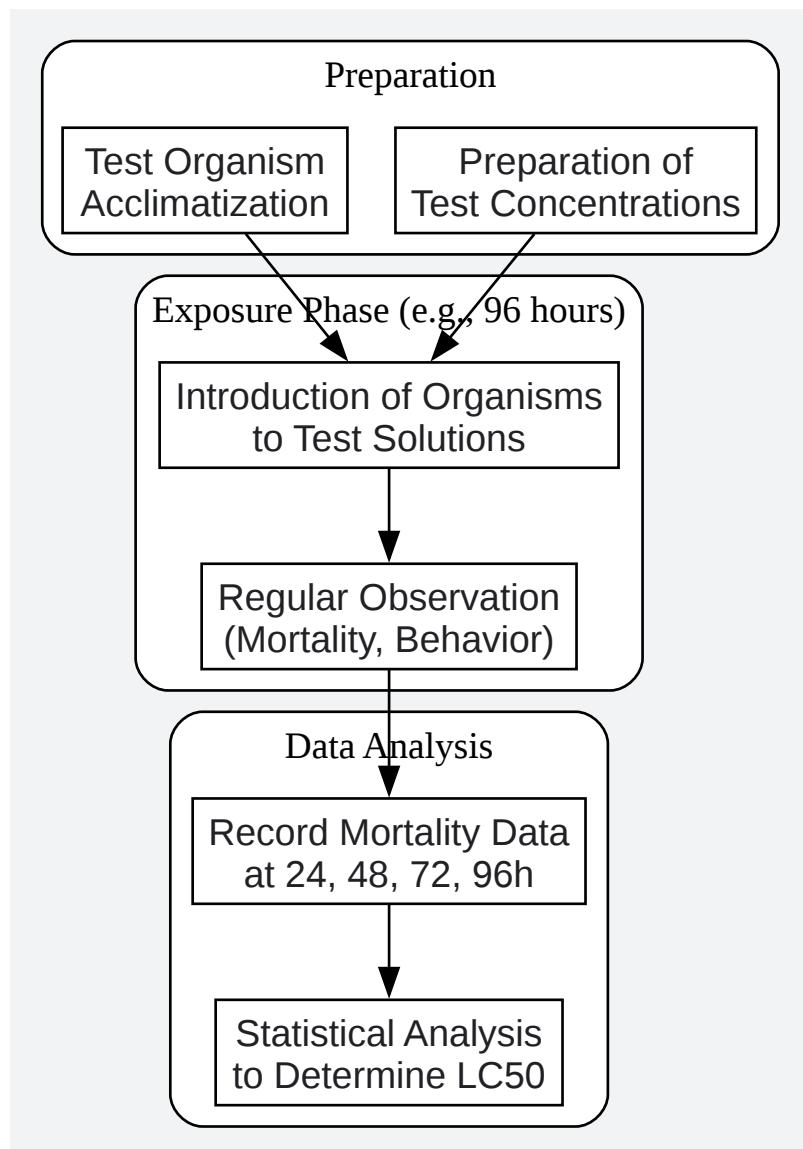
The primary mode of action for both **Dimethametryn** and Prometryn is the inhibition of photosynthesis at Photosystem II (PSII) in susceptible plants[1]. This disruption of the electron transport chain leads to a halt in ATP and NADPH production, ultimately causing plant death.



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Caption: Inhibition of Photosynthesis by **Dimethametryn** and Prometryn.

The following diagram illustrates a generalized workflow for an acute aquatic toxicity test, such as the OECD 203 fish toxicity test.



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